

The Physicochemical Profile of Sandacanol: A Technical Guide for Experimental Design

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Compound of Interest

Compound Name: Sandacanol

Cat. No.: B190641

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Sandacanol**, a synthetic sandalwood odorant. The information herein is intended to support experimental design, particularly in the fields of pharmacology, cosmetic science, and drug development, where understanding a molecule's behavior is critical for formulation and efficacy studies. This document summarizes key quantitative data, outlines relevant experimental methodologies, and visualizes associated signaling pathways.

Physicochemical Properties of Sandacanol

A thorough understanding of a compound's physicochemical properties is fundamental to predicting its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics. **Sandacanol** is a colorless to pale yellow, oily liquid with a characteristic woody, sandalwood odor^{[1][2][3]}. Key quantitative properties are summarized in the table below.

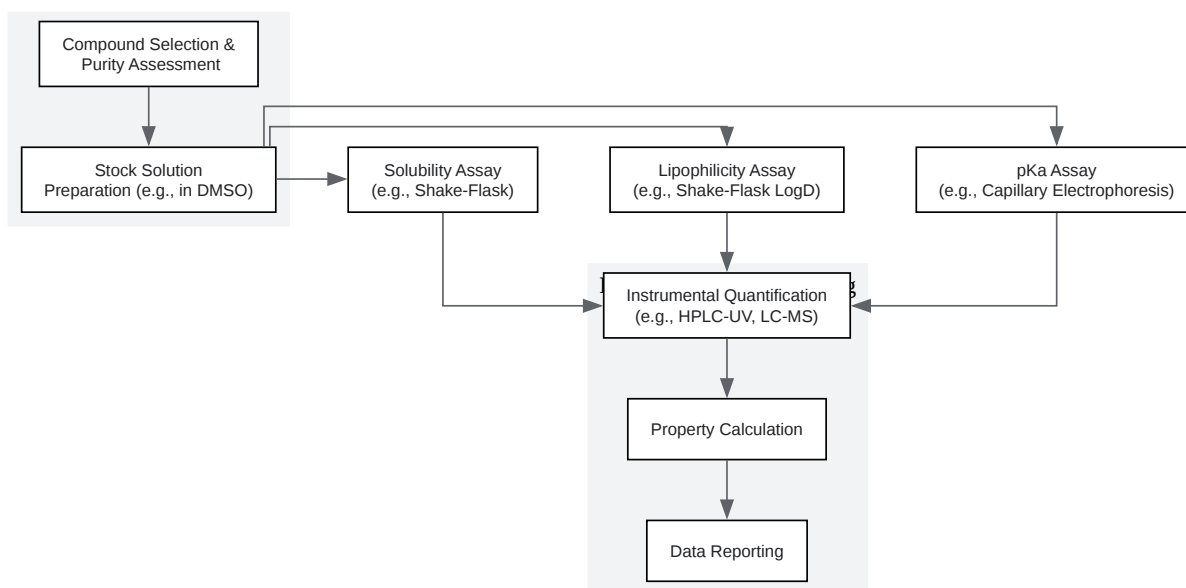
Property	Value	Source
Molecular Formula	C ₁₄ H ₂₄ O	[1][3]
Molecular Weight	208.34 g/mol	[1][4]
CAS Number	28219-61-6	[1][3]
Physical State	Oily liquid	[1]
Appearance	Colourless to pale yellow	[1][3]
Boiling Point	287.37 °C; 114-116 °C (at 1 mmHg)	[1][2]
Specific Gravity	0.91400 to 0.91800 @ 20.00 °C; 0.913 – 0.917 @ 25 °C	[1][3][5]
Refractive Index	1.48600 to 1.49000 @ 20.00 °C; 1.4865-1.4885; 1.476 – 1.498 @ 25 °C	[1][2][3]
Flash Point	92.78 °C; 103 °C	[1][3]
Water Solubility	Insoluble; 17 mg/L @ 20 °C (experimental)	[2][5][6]
Solubility in Alcohol	Soluble	[3][5][6]
pKa (Predicted)	14.72 ± 0.10	[2]
logP (o/w)	4.300	[5][6]

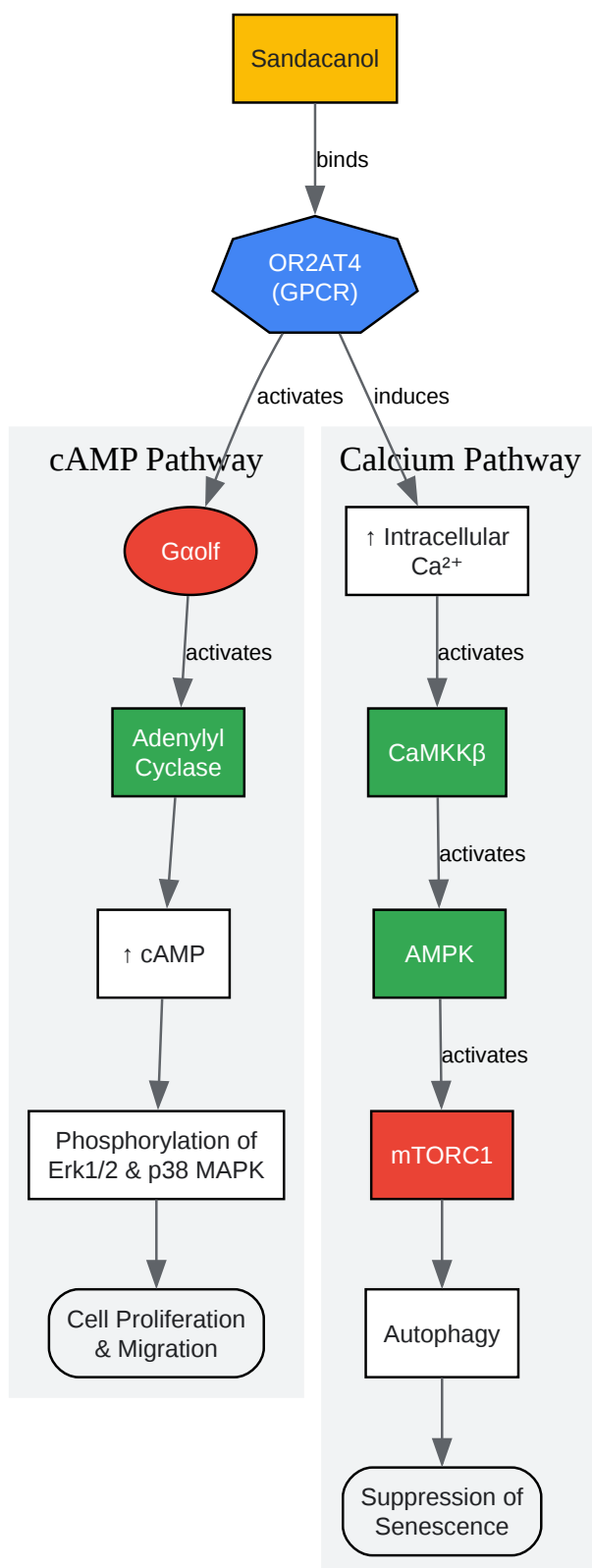
Experimental Protocols for Physicochemical Property Determination

Accurate experimental determination of physicochemical properties is crucial for building reliable predictive models and ensuring data quality in drug discovery and development.[7][8] While specific experimental data for **Sandacanol**'s determination is not publicly detailed, the following are standard high-throughput methodologies used for the properties listed above.[9][10]

General Experimental Workflow

The determination of physicochemical properties typically follows a structured workflow, from sample preparation to data analysis.





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